

Navigating the Safe Disposal of Tenoxicam-D3: A Procedural Guide

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Compound of Interest

Compound Name: Tenoxicam-D3

Cat. No.: B12059140

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The proper disposal of **Tenoxicam-D3**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Tenoxicam, is a critical component of laboratory safety and environmental responsibility. This guide provides researchers, scientists, and drug development professionals with essential, step-by-step information for the safe handling and disposal of this compound, ensuring compliance with regulatory standards and minimizing environmental impact.

Understanding the Regulatory Landscape

The disposal of pharmaceutical compounds like **Tenoxicam-D3** is governed by a framework of regulations primarily enforced by the Environmental Protection Agency (EPA) and, in some cases, the Drug Enforcement Administration (DEA). The Resource Conservation and Recovery Act (RCRA) grants the EPA the authority to regulate hazardous waste from its generation to its final disposal.^{[1][2]} It is crucial to treat **Tenoxicam-D3** as a hazardous waste unless explicitly determined otherwise by a qualified safety professional.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **Tenoxicam-D3**.^[3] The SDS for the parent compound, Tenoxicam, indicates that it is toxic if swallowed, in contact with skin, or if inhaled.^{[4][5]} Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should always be worn when handling the compound.^[3] In case of accidental exposure, wash the affected area with plenty of water.^[6]

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the proper disposal of **Tenoxicam-D3** in a laboratory setting. This protocol is based on general guidelines for hazardous pharmaceutical waste and should be adapted to comply with specific institutional and local regulations.

- Waste Identification and Segregation:
 - Treat all **Tenoxicam-D3** waste, including pure compound, solutions, and contaminated materials (e.g., pipette tips, vials, gloves), as hazardous pharmaceutical waste.
 - This waste must be segregated from non-hazardous laboratory trash to prevent cross-contamination and ensure proper disposal.
- Containerization and Labeling:
 - Place all **Tenoxicam-D3** waste into a dedicated, properly sealed, and clearly labeled hazardous waste container.
 - The label should include:
 - The words "Hazardous Waste"
 - The name of the chemical: "**Tenoxicam-D3**"
 - The specific hazards (e.g., "Toxic")
 - The date the waste was first added to the container.
 - The name and contact information of the generating laboratory or researcher.
- Storage of Waste:
 - Store the hazardous waste container in a designated, secure area away from general laboratory traffic.
 - The storage area should be well-ventilated.

- Ensure the container is kept closed except when adding waste.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
 - Do not attempt to dispose of **Tenoxicam-D3** down the drain or in the regular trash.^[1] Flushing pharmaceuticals can lead to water contamination as wastewater treatment plants are often not equipped to remove them.^[7]
 - The EHS department will work with a licensed hazardous waste disposal vendor who will transport the waste to a permitted treatment, storage, and disposal facility (TSDF).
- Documentation:
 - Maintain accurate records of the amount of **Tenoxicam-D3** disposed of and the date of disposal. This documentation is crucial for regulatory compliance.

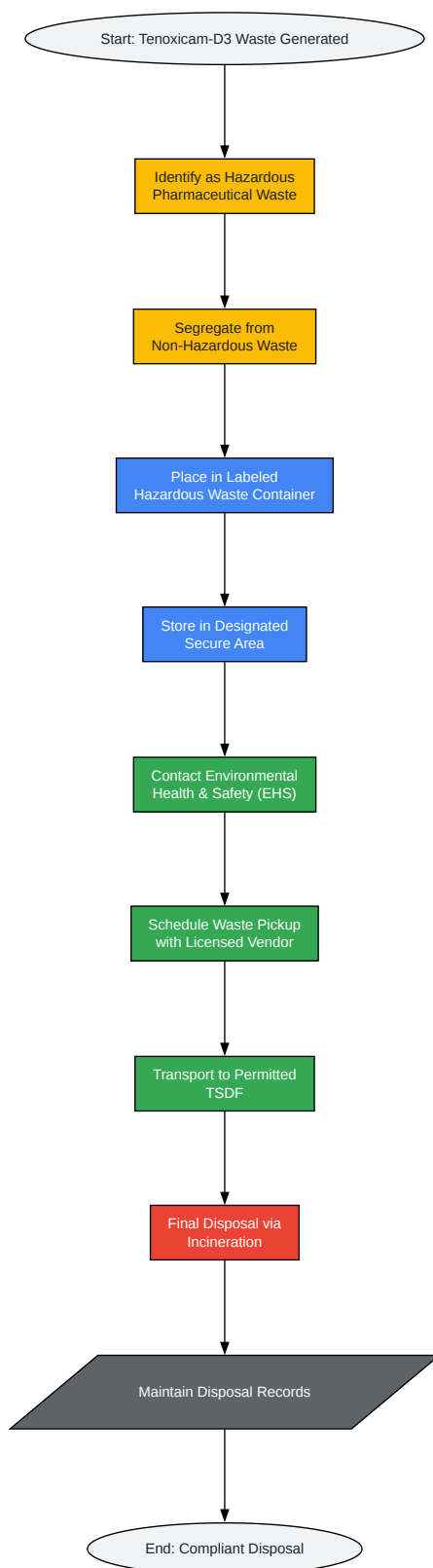
Quantitative Data Summary

While specific quantitative environmental impact data for **Tenoxicam-D3** is not readily available, the following table summarizes key information derived from the Safety Data Sheet for the parent compound, Tenoxicam. Researchers should handle **Tenoxicam-D3** with the same level of caution.

Parameter	Value/Information	Source
CAS Number	59804-37-4 (Tenoxicam)	[5][6]
Molecular Formula	C ₁₃ H ₁₁ N ₃ O ₄ S ₂ (Tenoxicam)	[6]
Molecular Weight	337.4 g/mol (Tenoxicam)	[6]
Hazard Statements	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.	[4][5]
Disposal Recommendation	Dispose of contents/container to hazardous or special waste collection point.	[4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Tenoxicam-D3**.



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Caption: Workflow for the compliant disposal of **Tenoxicam-D3** waste.

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